

Application Note: (S)-GSK1379725A Cell-Based Assay

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Compound of Interest

Compound Name: (S)-GSK1379725A

Cat. No.: B10800846

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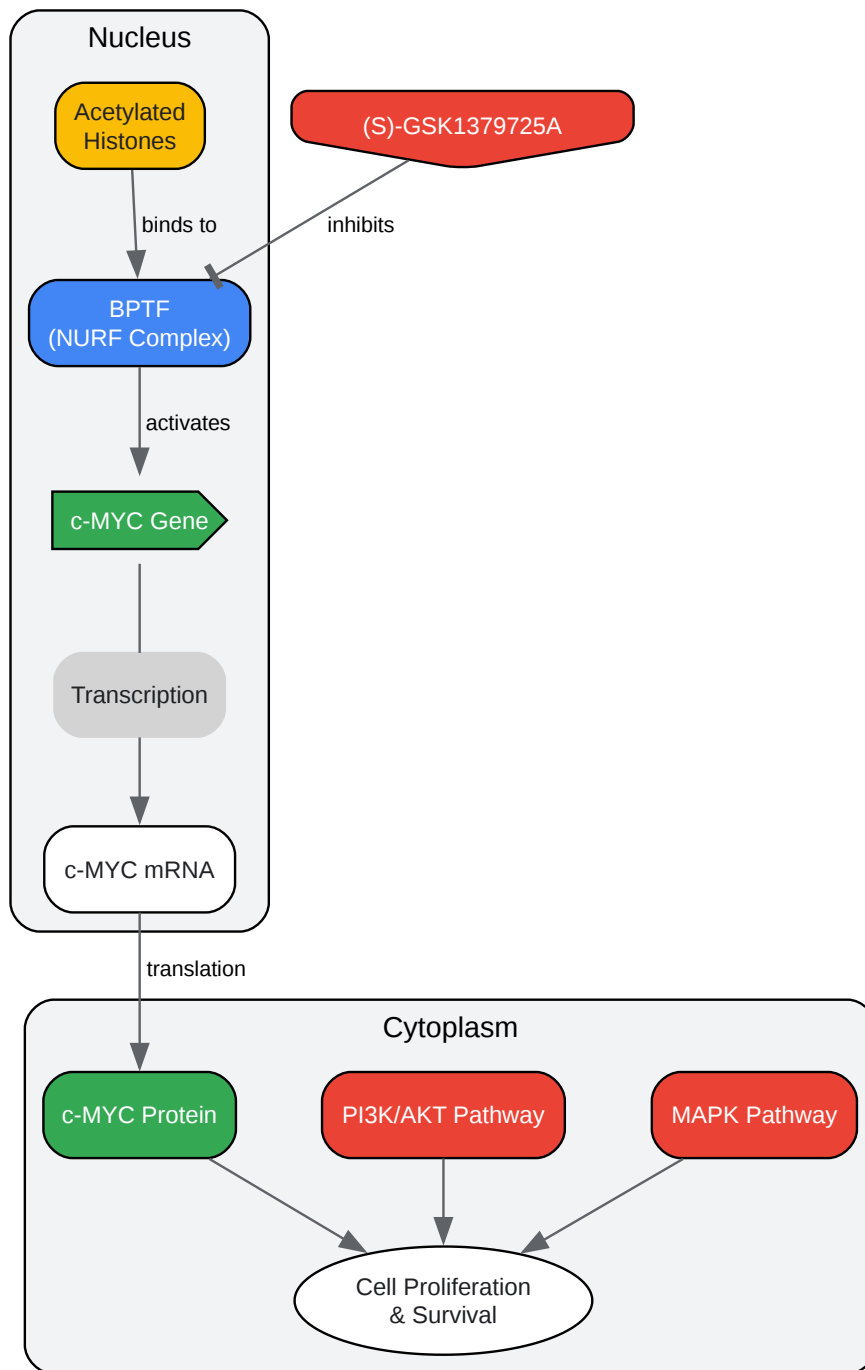
Introduction

(S)-GSK1379725A is a potent and selective small molecule inhibitor of the Bromodomain and PHD finger-containing Transcription Factor (BPTF). BPTF is a crucial subunit of the Nucleosome Remodeling Factor (NURF) complex, an ATP-dependent chromatin remodeling machinery that plays a significant role in regulating gene expression. The bromodomain of BPTF specifically recognizes acetylated histone tails, thereby recruiting the NURF complex to specific chromatin regions. Dysregulation of BPTF has been implicated in various cancers, making it an attractive therapeutic target. **(S)-GSK1379725A**, by inhibiting the BPTF bromodomain, disrupts its chromatin-localizing function, leading to downstream effects on gene transcription and cancer cell proliferation. This application note provides detailed protocols for cell-based assays to characterize the activity of **(S)-GSK1379725A**.

Signaling Pathway of BPTF and Inhibition by (S)-GSK1379725A

BPTF, as part of the NURF complex, binds to acetylated histones via its bromodomain. This interaction is critical for the recruitment of the NURF complex to chromatin, leading to nucleosome sliding and altered accessibility of DNA to transcription factors. One of the key downstream targets regulated by BPTF is the proto-oncogene c-MYC. By modulating chromatin structure at the c-MYC locus, BPTF influences its transcription. **(S)-GSK1379725A** competitively binds to the acetyl-lysine binding pocket of the BPTF bromodomain, preventing its association with chromatin. This inhibition leads to a reduction in c-MYC expression and can also impact other signaling pathways, such as the PI3K/AKT and MAPK pathways, ultimately affecting cell proliferation and survival.

BPTF Signaling Pathway and Inhibition by (S)-GSK1379725A



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Caption: BPTF signaling and inhibition by **(S)-GSK1379725A**.

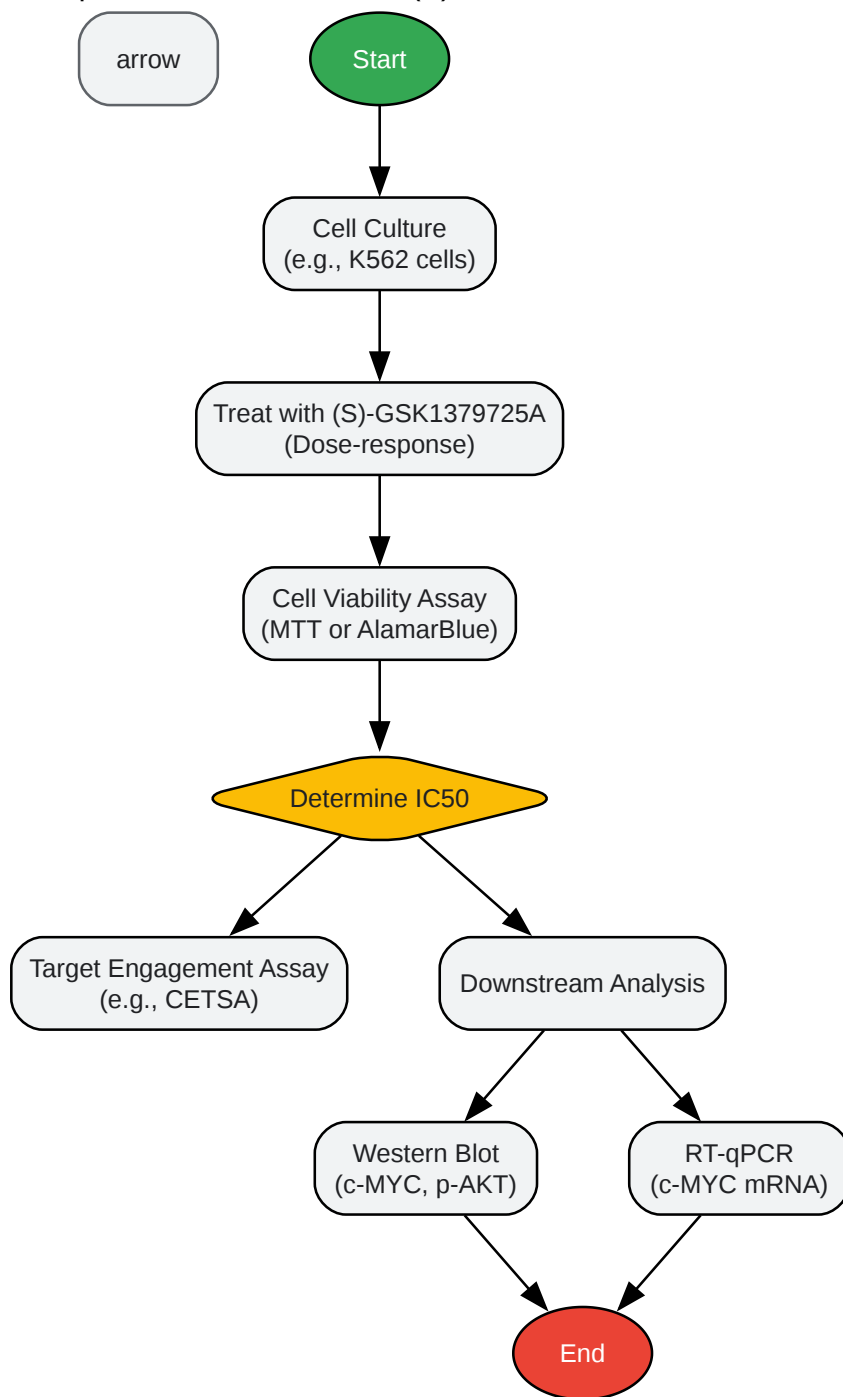
Experimental Protocols

This section provides detailed protocols for evaluating the cellular effects of **(S)-GSK1379725A**.

Experimental Workflow

The general workflow for assessing the activity of **(S)-GSK1379725A** involves initial cell viability screening to determine the cytotoxic or anti-proliferative effects of the compound. Subsequently, target engagement assays are performed to confirm that the compound interacts with BPTF within the cellular environment. Finally, downstream functional assays, such as gene expression analysis of BPTF targets like c-MYC, are conducted to elucidate the mechanism of action.

Experimental Workflow for (S)-GSK1379725A Evaluation



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Caption: General experimental workflow.

Cell Culture

- Cell Line: K562 (human chronic myelogenous leukemia) cells are a suitable model as they have been shown to be sensitive to BPTF inhibition.
- Culture Medium: RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Culture Conditions: Maintain cells at 37°C in a humidified atmosphere with 5% CO₂. Subculture cells every 2-3 days to maintain exponential growth.

Cell Viability Assay (MTT Assay)

This assay measures the metabolic activity of cells, which is indicative of cell viability and proliferation.

- Materials:
 - K562 cells
 - **(S)-GSK1379725A** (stock solution in DMSO)
 - Culture medium
 - 96-well plates
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
 - DMSO
 - Plate reader
- Protocol:
 - Seed K562 cells in a 96-well plate at a density of 5,000 cells/well in 100 µL of culture medium.
 - Incubate the plate for 24 hours at 37°C.

- Prepare serial dilutions of **(S)-GSK1379725A** in culture medium. The final DMSO concentration should not exceed 0.1%.
- Add 100 μ L of the compound dilutions to the respective wells. Include vehicle control (DMSO) wells.
- Incubate the plate for 72 hours at 37°C.
- Add 20 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.

Target Engagement Assay (Cellular Thermal Shift Assay - CETSA)

CETSA is used to verify the direct binding of **(S)-GSK1379725A** to BPTF in a cellular context.

- Materials:
 - K562 cells
 - **(S)-GSK1379725A**
 - PBS with protease inhibitors
 - Equipment for freeze-thaw cycles (e.g., liquid nitrogen, heat block)
 - Western blot reagents (see protocol 4)
 - Anti-BPTF antibody
- Protocol:

- Treat K562 cells with **(S)-GSK1379725A** at a desired concentration (e.g., 10x IC50) and a vehicle control for 1-2 hours.
- Harvest and wash the cells with PBS. Resuspend the cell pellet in PBS with protease inhibitors.
- Lyse the cells by three rapid freeze-thaw cycles.
- Centrifuge the lysate at 20,000 x g for 20 minutes at 4°C to remove cell debris.
- Aliquot the supernatant and heat the aliquots at different temperatures (e.g., 40-70°C) for 3 minutes.
- Centrifuge the heated samples at 20,000 x g for 20 minutes at 4°C to pellet aggregated proteins.
- Collect the supernatant and analyze the amount of soluble BPTF by Western blotting. Increased thermal stability of BPTF in the presence of **(S)-GSK1379725A** indicates target engagement.

Western Blot Analysis for Downstream Targets

This protocol is for assessing the protein levels of c-MYC and phosphorylated AKT (a marker for PI3K/AKT pathway activity).

- Materials:
 - Treated K562 cell lysates
 - RIPA buffer with protease and phosphatase inhibitors
 - BCA protein assay kit
 - SDS-PAGE gels
 - Transfer buffer
 - PVDF membrane

- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-c-MYC, anti-phospho-AKT (Ser473), anti-AKT, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system
- Protocol:
 - Treat K562 cells with **(S)-GSK1379725A** at various concentrations for 24-48 hours.
 - Lyse the cells in RIPA buffer.
 - Determine the protein concentration using a BCA assay.
 - Denature 20-30 µg of protein per sample by boiling in Laemmli buffer.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies overnight at 4°C.
 - Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
 - Wash the membrane again and detect the protein bands using a chemiluminescent substrate and an imaging system.
 - Quantify the band intensities and normalize to a loading control (e.g., GAPDH).

RT-qPCR for c-MYC Gene Expression

This method quantifies the mRNA levels of c-MYC to assess the transcriptional effect of BPTF inhibition.

- Materials:
 - Treated K562 cells
 - RNA extraction kit (e.g., RNeasy Kit)
 - cDNA synthesis kit
 - qPCR master mix (e.g., SYBR Green)
 - Primers for c-MYC and a housekeeping gene (e.g., GAPDH)
 - qPCR instrument
- Protocol:
 - Treat K562 cells with **(S)-GSK1379725A** for 24 hours.
 - Extract total RNA from the cells using an RNA extraction kit.
 - Synthesize cDNA from 1 µg of total RNA using a cDNA synthesis kit.
 - Perform qPCR using the synthesized cDNA, qPCR master mix, and specific primers for c-MYC and GAPDH.
 - Analyze the data using the $\Delta\Delta C_t$ method to determine the relative fold change in c-MYC expression.

Data Presentation

The quantitative data from the described assays should be summarized in clear and structured tables for easy comparison and interpretation.

Assay	Parameter	(S)-GSK1379725A	Control
Cell Viability (MTT)	IC50 (µM)	[Insert Value]	N/A
Western Blot	c-MYC Protein Level (Fold Change)	[Insert Value]	1.0
Western Blot	p-AKT/Total AKT Ratio (Fold Change)	[Insert Value]	1.0
RT-qPCR	c-MYC mRNA Level (Fold Change)	[Insert Value]	1.0

Table 1: Summary of in vitro activity of **(S)-GSK1379725A** in K562 cells.

Temperature (°C)	Soluble BPTF (% of untreated at 40°C)	
Vehicle Control	(S)-GSK1379725A	
40	100%	100%
50	[Insert Value]%	[Insert Value]%
55	[Insert Value]%	[Insert Value]%
60	[Insert Value]%	[Insert Value]%
65	[Insert Value]%	[Insert Value]%

Table 2: CETSA results for BPTF thermal stability.

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